

Navigating the Landscape of Substituted Pyrazolyl Benzaldehydes: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	2-(4-bromo-1H-pyrazol-1-yl)benzaldehyde
CAS No.:	1174064-66-4
Cat. No.:	B1440144

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An In-depth Examination of **2-(4-bromo-1H-pyrazol-1-yl)benzaldehyde** and its Analogs for Drug Discovery and Chemical Synthesis

For researchers and scientists engaged in the intricate process of drug development and novel chemical synthesis, the family of pyrazolyl benzaldehydes represents a class of heterocyclic compounds with significant potential. These molecules serve as versatile building blocks, or synthons, in the creation of more complex chemical entities with a wide range of biological activities. This guide provides a detailed technical overview of **2-(4-bromo-1H-pyrazol-1-yl)benzaldehyde** and its closely related analogs, focusing on their chemical identity, availability, and the critical role they play in modern chemical research.

The Challenge of Identifying 2-(4-bromo-1H-pyrazol-1-yl)benzaldehyde

A thorough investigation into the chemical landscape for "**2-(4-bromo-1H-pyrazol-1-yl)benzaldehyde**" reveals a notable absence of a specific, dedicated CAS (Chemical Abstracts Service) number. This suggests that this particular isomer may be a novel compound, not yet widely synthesized or characterized, or that it is indexed under a less common nomenclature.

The absence of a unique CAS identifier presents a challenge for direct procurement and for sourcing established experimental data.

However, the landscape is rich with structurally similar compounds, many of which are commercially available and have been documented in chemical literature. These analogs, which feature substitutions on the pyrazole or benzaldehyde rings, provide valuable insights into the chemical properties and synthetic utility of this class of molecules. For researchers, these related compounds offer a starting point for analog-based drug design, structure-activity relationship (SAR) studies, and the development of novel synthetic methodologies.

A Survey of Commercially Available Analogs

While a direct source for **2-(4-bromo-1H-pyrazol-1-yl)benzaldehyde** is not readily identifiable, a number of its constitutional isomers and substituted derivatives are available from various chemical suppliers. These compounds are invaluable for comparative studies and as starting materials for further chemical elaboration.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
2-(4-Bromo-3,5-dimethyl-1H-pyrazol-1-yl)benzaldehyde	1249321-90-1	C ₁₂ H ₁₁ BrN ₂ O	279.13
2-(4-Bromo-1H-pyrazol-1-yl)-3-fluorobenzaldehyde	1702200-52-9	C ₁₀ H ₆ BrFN ₂ O	269.07
2-Bromo-4-(4-chloro-1H-pyrazol-1-yl)benzaldehyde	1702774-53-5	C ₁₀ H ₆ BrClN ₂ O	285.53
5-Bromo-2-(4-chloro-1H-pyrazol-1-yl)benzaldehyde	1699540-20-9	C ₁₀ H ₆ BrClN ₂ O	285.53
3-Bromo-4-(1H-pyrazol-1-yl)benzaldehyde	1186663-53-5	C ₁₀ H ₇ BrN ₂ O	251.08
2-(4-bromo-1H-pyrazol-1-yl)pyrazine	1183521-48-3	C ₇ H ₅ BrN ₄	225.05

This table summarizes key molecular information for several close analogs, providing researchers with a foundation for selecting appropriate starting materials for their synthetic campaigns.

Sourcing and Procurement: A Guide to Key Suppliers

For drug development professionals and research scientists, the timely acquisition of high-quality starting materials is paramount. The following suppliers have been identified as sources for the aforementioned analogs of **2-(4-bromo-1H-pyrazol-1-yl)benzaldehyde**. It is recommended to consult the suppliers' websites for the most current information on stock availability, purity, and pricing.

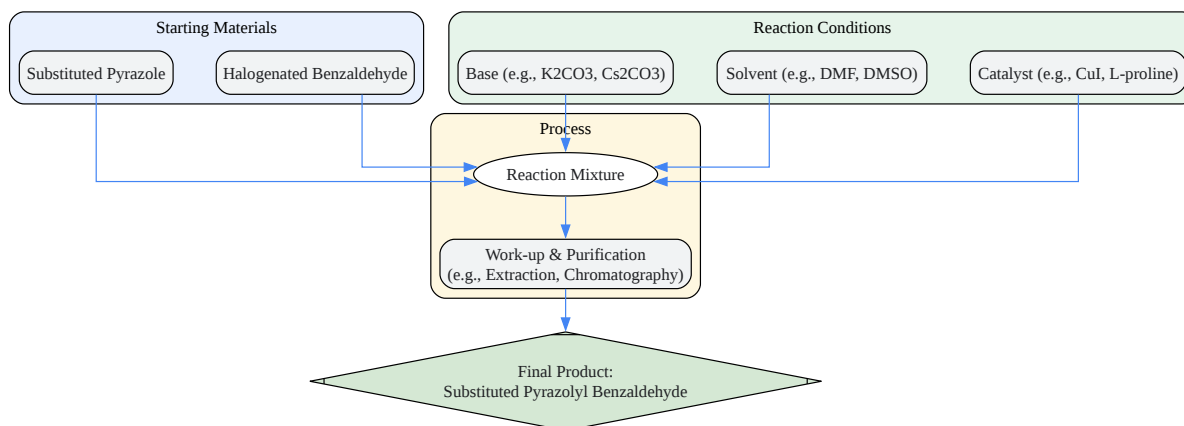
Identified Suppliers:

- BLDpharm: Offers a range of substituted pyrazolyl benzaldehydes, including 2-(4-Bromo-1H-pyrazol-1-yl)-3-fluorobenzaldehyde (CAS: 1702200-52-9)[1], 2-Bromo-4-(4-chloro-1H-pyrazol-1-yl)benzaldehyde (CAS: 1702774-53-5)[2], and 5-Bromo-2-(4-chloro-1H-pyrazol-1-yl)benzaldehyde (CAS: 1699540-20-9)[3].
- ChemScene: A supplier for 2-(4-Bromo-3,5-dimethyl-1h-pyrazol-1-yl)benzaldehyde (CAS: 1249321-90-1)[4] and 3-Bromo-4-(1H-pyrazol-1-yl)benzaldehyde (CAS: 1186663-53-5)[5].
- Dana Bioscience: Lists 4-Bromo-2-(4-chloro-1h-pyrazol-1-yl)benzaldehyde for sale[6].
- SynHet: A manufacturer and supplier of 2-(4-bromo-1H-pyrazol-1-yl)pyrazine (CAS: 1183521-48-3)[7].
- Fluorochem: Also a supplier of 2-(4-bromo-1H-pyrazol-1-yl)pyrazine (CAS: 1183521-48-3)[8].

Synthetic Considerations and Experimental Design

The synthesis of pyrazolyl benzaldehydes typically involves a nucleophilic aromatic substitution or a copper-catalyzed Ullmann condensation between a substituted pyrazole and a halogenated benzaldehyde. The choice of reaction conditions, including the base, solvent, and catalyst, is critical for achieving a high yield and purity of the desired product.

General Synthetic Workflow:



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Caption: A generalized workflow for the synthesis of substituted pyrazolyl benzaldehydes.

When designing a synthetic route, it is imperative to consider the reactivity of the starting materials and the potential for side reactions. For instance, the presence of multiple halogen atoms on the benzaldehyde ring can lead to a mixture of products if the reaction conditions are not carefully controlled. Similarly, the acidity of the pyrazole N-H bond will influence the choice of base.

Conclusion and Future Outlook

While **2-(4-bromo-1H-pyrazol-1-yl)benzaldehyde** itself remains an elusive target in commercial catalogs, the rich availability of its analogs provides a fertile ground for chemical exploration. The versatility of the pyrazole and benzaldehyde scaffolds ensures that this class of compounds will continue to be of significant interest to researchers in medicinal chemistry

and materials science. As synthetic methodologies evolve, it is likely that a direct and efficient synthesis for **2-(4-bromo-1H-pyrazol-1-yl)benzaldehyde** will be developed, further expanding the chemical space available to scientists. Until then, the study and application of its known analogs will continue to drive innovation in these critical fields.

References

- Dana Bioscience. 4-Bromo-2-(4-chloro-1h-pyrazol-1-yl)benzaldehyde 1g. [[Link](#)]

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Sources

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